

2-Chloro-5-methyl-3-nitropyridine molecular weight and formula

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Compound of Interest

Compound Name: 2-Chloro-5-methyl-3-nitropyridine

Cat. No.: B188117

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Technical Data Sheet: 2-Chloro-5-methyl-3-nitropyridine

Audience: Researchers, scientists, and drug development professionals.

This document provides core physicochemical data for **2-Chloro-5-methyl-3-nitropyridine**, a heterocyclic compound often utilized as a pharmaceutical intermediate.

Physicochemical Properties

The fundamental molecular properties of **2-Chloro-5-methyl-3-nitropyridine** have been determined and are summarized below. This data is essential for stoichiometric calculations, analytical method development, and chemical synthesis workflows.

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₅ ClN ₂ O ₂	[1][2]
Molecular Weight	172.57 g/mol	[1][2][3]
CAS Number	23056-40-8	[1][2]

Methodology and Visualization

The data presented in this guide is based on standardized computational and analytical methods widely accepted in the chemical sciences.

- **Molecular Formula ($C_6H_5ClN_2O_2$):** The formula is derived from the compound's known chemical structure, which consists of a pyridine ring substituted with a chloro group, a methyl group, and a nitro group.
- **Molecular Weight (172.57 g/mol):** This value is calculated based on the molecular formula using standard atomic weights of its constituent elements: Carbon (C), Hydrogen (H), Chlorine (Cl), Nitrogen (N), and Oxygen (O).^[3]

Experimental protocols for determining basic molecular weight and formula are foundational techniques in chemistry and are not detailed here. Similarly, visual diagrams for signaling pathways or complex experimental workflows are not applicable to the presentation of this compound's core molecular data.

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References

- 1. echemi.com [echemi.com]
- 2. 2-氯-5-甲基-3-硝基吡啶 97% | Sigma-Aldrich [sigmaaldrich.com]
- 3. 2-Chloro-3-methyl-5-nitropyridine | $C_6H_5ClN_2O_2$ | CID 89648 - PubChem [pubchem.ncbi.nlm.nih.gov]
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